

Essential Safety and Logistical Information for Handling Adelmidrol

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Compound of Interest

Compound Name: *Adelmidrol*

Cat. No.: *B1665519*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **Adelmidrol**, a palmitoylethanolamide analogue with anti-inflammatory properties.^{[1][2]}

Personal Protective Equipment (PPE)

When handling **Adelmidrol**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE based on Safety Data Sheet (SDS) information.^[3]

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes	Safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US) standards is recommended to protect against dust and splashes.[4]
Hands	Protective gloves	Chemical-impermeable gloves (e.g., nitrile or neoprene) should be worn. Gloves must be inspected prior to use. Wash and dry hands after handling.[4]
Skin and Body	Impervious clothing / Laboratory coat	A disposable gown or a clean lab coat should be worn. For compounding, polyethylene-coated polypropylene or other laminate materials resistant to hazardous products are preferred.[3]
Respiratory	Suitable respirator	Use in a well-ventilated area is required.[3] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[4]

Hazard Identification and Precautionary Measures

Adelmidrol presents several hazards that necessitate careful handling. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. Furthermore, it is very toxic to aquatic life with long-lasting effects.[3]

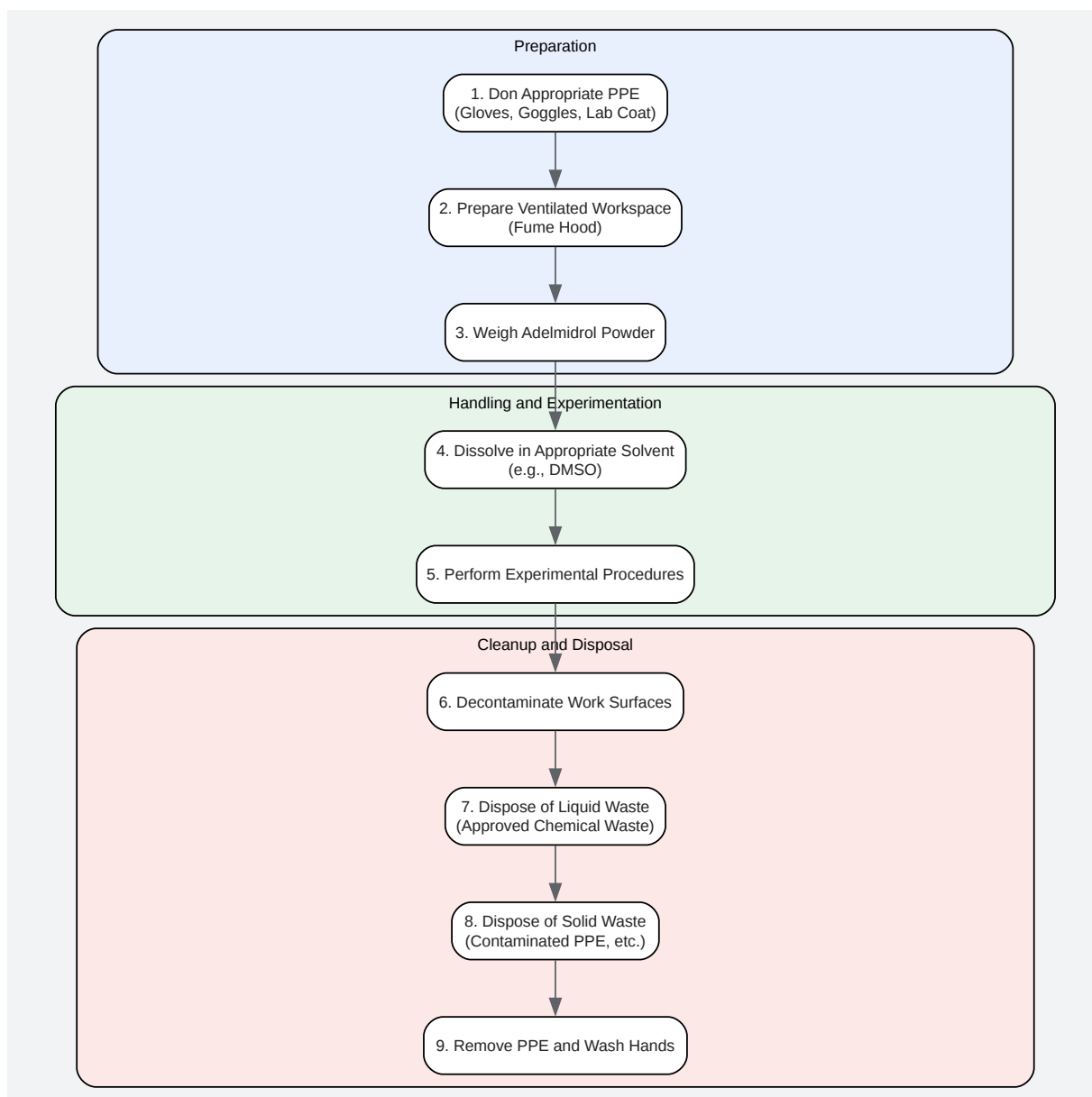
Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P264: Wash skin thoroughly after handling.[3]
- P270: Do not eat, drink or smoke when using this product.[3]
- P273: Avoid release to the environment.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Experimental Workflow for Safe Handling of Adelmidrol

The following diagram outlines the procedural steps for the safe handling of **Adelmidrol** in a laboratory setting, from preparation to disposal.



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*Safe handling workflow for **Adelmidrol**.*

Operational and Disposal Plans

Handling Procedures:

- Work in a well-ventilated place, such as a chemical fume hood.[4]
- Avoid the formation of dust and aerosols.[4]
- Avoid contact with skin, eyes, and clothing.
- After handling, wash hands and any exposed skin thoroughly.[3]

First Aid Measures:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
- If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[3]
Do NOT induce vomiting.[3]

Storage:

- Store in a tightly-closed container in a dry, cool, and well-ventilated place.[4]
- Recommended storage temperatures are -20°C for the powder and -80°C when in solvent.
[3]

Disposal Plan:

- Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[3]
- Avoid release to the environment and prevent the product from entering drains, other waterways, or soil.[3]

- Collect any spillage.[3] Contaminated materials should be placed into a suitable disposal container.

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